

Analytical Protocol: Detection and Quantification of 5-Quinolinol, 6-chloro-

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Compound of Interest

Compound Name: 5-Quinolinol, 6-chloro-

CAS No.: 1236162-17-6

Cat. No.: B2682530

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Application Note & Standard Operating Procedure (SOP)

Part 1: Executive Summary & Chemical Context

The Analyte

"5-Quinolinol, 6-chloro-" (Systematic name: 6-chloro-5-hydroxyquinoline) is a halogenated heterocyclic compound. It serves as a critical intermediate in the synthesis of agrochemicals (e.g., cloquintocet-mexyl derivatives) and neuroactive pharmaceutical candidates (e.g., PBT2 analogues).

Critical Chemical Properties for Analysts:

- Amphoteric Nature: Contains a basic nitrogen (quinoline ring) and an acidic phenolic hydroxyl group.
 - pKa1 (NH⁺): ~4.0 – 4.5 (Estimated; lower than unsubstituted quinoline due to Cl-withdrawing effect).
 - pKa2 (OH): ~7.5 – 8.0 (Estimated; enhanced acidity due to ortho-Cl).

- Solubility: Sparingly soluble in water at neutral pH (zwitterionic/neutral region). Highly soluble in Methanol (MeOH), Acetonitrile (ACN), and DMSO.
- Chelation: High affinity for divalent metals (Cu^{2+} , Zn^{2+}). Implication: Glassware and LC systems must be passivation-checked to prevent analyte loss or peak broadening.

The Analytical Challenge

The primary challenge in analyzing 6-chloro-5-hydroxyquinoline is its ionization state.

- At pH 7: The molecule exists in equilibrium between neutral and zwitterionic forms, leading to poor solubility and split peaks on C18 columns.
- At pH < 3: Fully protonated (Cationic). Stable, soluble.
- At pH > 9: Fully deprotonated (Anionic). Soluble.

Strategic Decision: This protocol utilizes Acidic Mobile Phase conditions (pH 2.5 – 3.0). This ensures the analyte remains in the protonated cationic form

, providing excellent solubility, sharp peak shape on modern C18 columns, and compatibility with Positive Mode ESI-MS.

Part 2: Analytical Methods

Method A: High-Performance Liquid Chromatography (HPLC-UV)

Recommended for: Purity assay, reaction monitoring, and raw material release.

2.1 Chromatographic Conditions

Parameter	Specification	Rationale
System	HPLC with DAD/UV Detector	Standard configuration.
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus C18), 4.6 x 150 mm, 3.5 µm	End-capping reduces interaction between the cationic quinoline and residual silanols, preventing tailing.
Mobile Phase A	20 mM Potassium Phosphate Buffer, pH 2.5	Low pH ensures analyte is fully protonated ().
Mobile Phase B	Acetonitrile (HPLC Grade)	Strong eluent, compatible with UV.
Flow Rate	1.0 mL/min	Standard backpressure balance.
Column Temp	30°C	Improves reproducibility of retention times.
Detection	UV @ 245 nm (Primary), 325 nm (Secondary)	245 nm targets the chloro-benzene moiety; 325 nm targets the quinoline conjugation.
Injection Vol	5 - 10 µL	Dependent on concentration.

2.2 Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
12.0	20	80	Linear Gradient
15.0	20	80	Wash
15.1	90	10	Re-equilibration
20.0	90	10	End

Method B: LC-MS/MS (Trace Analysis)

Recommended for: Genotoxic impurity screening and trace quantification (< 0.1%).

2.3 Mass Spectrometry Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode ().
- Source Temp: 350°C.
- Capillary Voltage: 3.5 kV.

MRM Transitions (Multiple Reaction Monitoring):

- Precursor Ion: 180.0 (isotope)
- Quantifier Ion: 144.0 (Loss of HCl - characteristic of chloro-aromatics).
- Qualifier Ion: 116.0

(Loss of CO from the phenol ring).

Note: Due to the Chlorine isotope pattern (

:

approx 3:1), a secondary confirmation transition at precursor 182.0

is recommended for high-confidence identification.

2.4 LC-MS Compatible Mobile Phase

- Phase A: 0.1% Formic Acid in Water.
- Phase B: 0.1% Formic Acid in Acetonitrile.
- Replace Phosphate buffer from Method A with Formic acid to prevent MS source clogging.

Part 3: Experimental Workflow & Visualization

Sample Preparation Protocol

Step 1: Stock Solution (1.0 mg/mL)

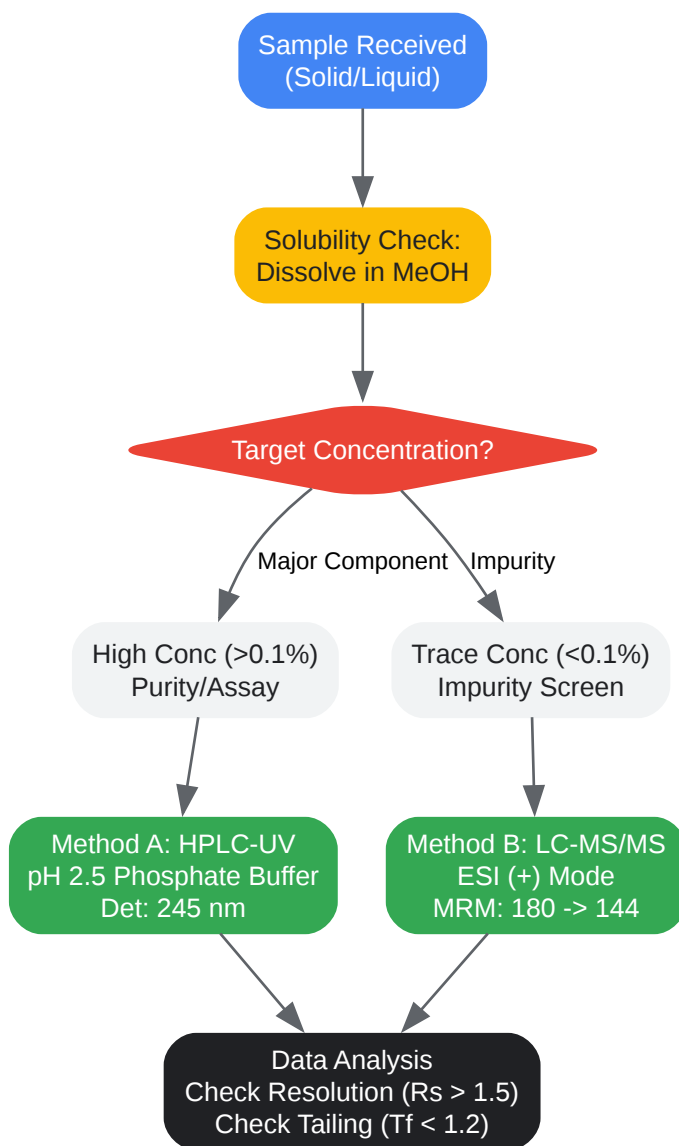
- Weigh 10.0 mg of 6-chloro-5-hydroxyquinoline reference standard.
- Transfer to a 10 mL volumetric flask.
- Dissolve in 100% Methanol. (Do not use water initially due to solubility risks).
- Sonicate for 5 minutes until clear.

Step 2: Working Standard (50 µg/mL)

- Transfer 500 µL of Stock Solution to a 10 mL flask.
- Dilute to volume with Mobile Phase A (Initial).
 - Critical: Matching the diluent to the starting mobile phase prevents "solvent shock" and peak distortion.

Workflow Diagram

The following diagram illustrates the decision logic for selecting the correct method and the critical speciation checkpoints.



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Caption: Decision tree for selecting HPLC-UV vs. LC-MS/MS based on analyte concentration requirements.

Part 4: Validation Parameters (Self-Validating System)

To ensure the trustworthiness of the results, the following System Suitability Tests (SST) must be passed before every run.

Parameter	Acceptance Criteria	Troubleshooting
Retention Time (RT)	$\pm 2.0\%$ of Standard	Check pump flow stability and column temperature.
Tailing Factor ()	< 1.5	indicates secondary interactions. Add 5mM Triethylamine (TEA) to mobile phase or lower pH.
Resolution ()	> 2.0 (from nearest impurity)	Decrease gradient slope or change organic modifier (MeOH vs ACN).
Signal-to-Noise (S/N)	> 10 (for LOQ)	Clean detector flow cell or MS source.
Precision (RSD)	$< 1.0\%$ (n=6 injections)	Check injector reproducibility.

Linearity & Range

- Range: 0.5 $\mu\text{g/mL}$ to 100 $\mu\text{g/mL}$.
- Correlation Coefficient ():
.
- Protocol: Prepare 5 calibration points (e.g., 1, 10, 25, 50, 100 $\mu\text{g/mL}$).

Part 5: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 1236162-17-6 (6-chloro-5-quinolinol). Retrieved from [[Link](#)]
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Sources

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